

An In-depth Technical Guide to the Safe Handling of 3-Fluorobenzhydrazide

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Compound of Interest

Compound Name: 3-Fluorobenzhydrazide

Cat. No.: B1330726

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **3-Fluorobenzhydrazide** (CAS No. 499-55-8), a key intermediate in the synthesis of various heterocyclic compounds with potential applications in medicinal chemistry and drug discovery. [1][2][3] Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing potential health risks.

Chemical Identification and Physical Properties

3-Fluorobenzhydrazide is a fluorinated derivative of benzoic hydrazide.[1][2][3] Its physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source
Synonyms	3-Fluorobenzohydrazide, 3-Fluorobenzoic acid hydrazide	[1][2][3][4]
Molecular Formula	C7H7FN2O	[1][2][3][4]
Molecular Weight	154.14 g/mol	[1][2][3]
Appearance	Off-white to beige fibers or crystalline powder	[1][2][3][5]
Melting Point	138 - 143 °C	[1][2][3][5]
Boiling Point	312.6 °C at 760 mmHg	
Flash Point	142.8 °C	
Density	1.272 g/cm ³	
Purity	>97%	

Hazard Identification and Classification

3-Fluorobenzhydrazide is classified as a hazardous substance. The primary hazards are outlined in the table below.

Hazard Class	GHS Classification	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	Category 3 (Respiratory system)	H335: May cause respiratory irritation

Source:[4][6][7]

Signal Word: Warning

Hazard Pictogram:



Toxicological Information

While specific quantitative toxicity data such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) for **3-Fluorobenzhydrazide** are not readily available in the reviewed literature, the hazard classification indicates that it is harmful if it comes into contact with skin, is inhaled, or is swallowed.[7] It is important to handle this compound with appropriate care to avoid exposure.

Derivatives of **3-Fluorobenzhydrazide** have been investigated for their antimicrobial activity and have shown low toxicity against human cells in some studies.[1][2][3] However, this does not negate the handling precautions required for the parent compound.

Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **3-Fluorobenzhydrazide**.

4.1. Engineering Controls and Personal Protective Equipment (PPE)

A detailed workflow for handling **3-Fluorobenzhydrazide** is provided below.

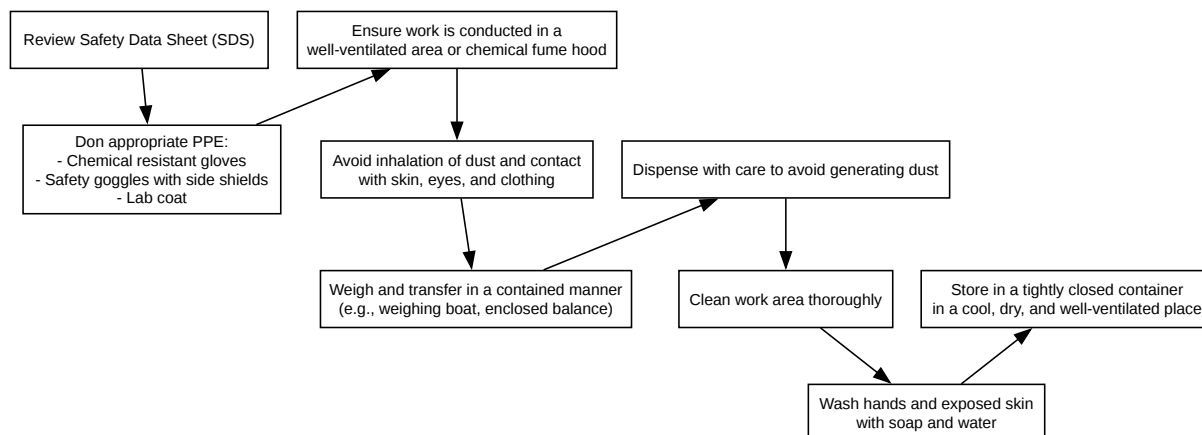


Diagram 1: Workflow for Safe Handling of 3-Fluorobenzhydrazide

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Caption: Diagram 1: Workflow for Safe Handling of **3-Fluorobenzhydrazide**

4.2. Storage Conditions

Store **3-Fluorobenzhydrazide** in a tightly sealed container in a cool, dry, and well-ventilated area.^[8] Keep it away from incompatible materials such as oxidizing agents.^[7]

Emergency Procedures

In the event of an emergency, follow the appropriate first aid and spill response measures.

5.1. First Aid Measures

The following table summarizes the recommended first aid procedures.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[8]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[7] If skin irritation occurs, get medical advice/attention.[9]
Eye Contact	Rinse cautiously with water for several minutes. [4][7] Remove contact lenses, if present and easy to do. Continue rinsing.[4][7] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[8] Never give anything by mouth to an unconscious person.[8] Call a physician or poison control center immediately.[8]

Source:[4][7][8][9]

5.2. Spill Response

A logical workflow for responding to a spill of **3-Fluorobenzhydrazide** is illustrated below.

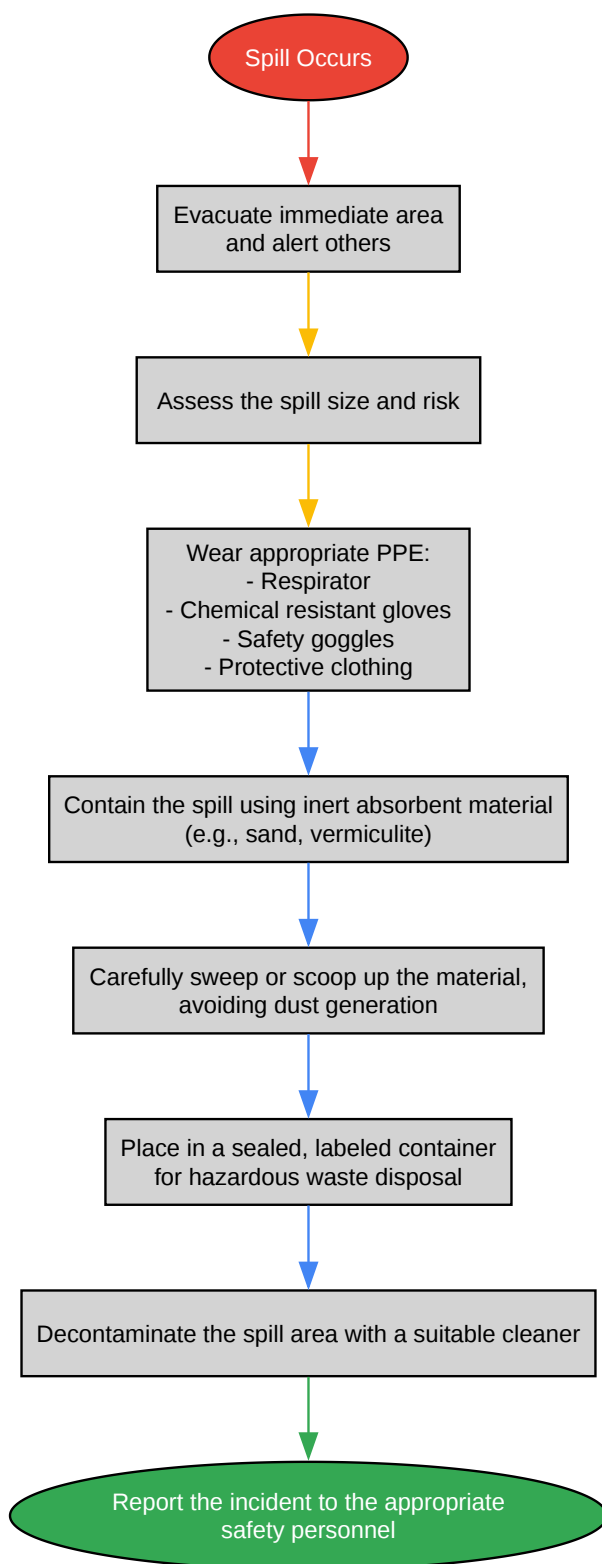


Diagram 2: Spill Response Protocol for 3-Fluorobenzhydrazide

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Caption: Diagram 2: Spill Response Protocol for **3-Fluorobenzhydrazide**

Fire-Fighting Measures

In case of a fire involving **3-Fluorobenzhydrazide**, use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher.[8] Firefighters should wear self-contained breathing apparatus and full protective clothing to prevent contact with skin and eyes.[4]

Disposal Considerations

Dispose of **3-Fluorobenzhydrazide** and any contaminated materials in accordance with local, state, and federal regulations.[7] Do not allow the chemical to enter drains or waterways.[7]

Experimental Protocols

While detailed, step-by-step experimental protocols for the safe handling of **3-Fluorobenzhydrazide** are not explicitly provided in the available safety data sheets, general best practices for handling solid chemical reagents in a laboratory setting should be strictly followed. These include:

- **Weighing and Transferring:** Always conduct these operations in a chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure. Use appropriate tools (spatulas, weighing paper) to avoid direct contact.
- **Reaction Setup:** When using **3-Fluorobenzhydrazide** in a reaction, ensure the apparatus is assembled correctly and securely in a fume hood. If heating is required, use a controlled heating source (e.g., heating mantle, oil bath) and monitor the reaction closely.
- **Work-up and Purification:** Procedures such as extraction, filtration, and chromatography should be performed with appropriate PPE and in a well-ventilated area. Be mindful of the potential for the compound to be present in waste streams and handle them accordingly.

For the synthesis of hydrazides, a common method involves the reaction of an ester with hydrazine hydrate in a suitable solvent like ethanol, often under reflux.[10] Purification is typically achieved through recrystallization.[8][10]

Disclaimer

This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive risk assessment conducted by qualified professionals. Always refer to the most current Safety Data Sheet (SDS) for **3-Fluorobenzhydrazide** before handling the material.

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